

4-Hydroxy-2,6-dimethylbenzoic acid: An In-depth Technical Guide

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Compound of Interest

Compound Name:	4-Hydroxy-2,6-dimethylbenzoic acid
CAS No.:	75056-97-2
Cat. No.:	B1301834

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Abstract

This technical guide provides a comprehensive overview of **4-Hydroxy-2,6-dimethylbenzoic acid**, a substituted aromatic carboxylic acid of interest to researchers and professionals in drug development. The document details its chemical structure, physicochemical properties, and established synthetic and purification protocols. A thorough analysis of its spectroscopic characteristics is presented to ensure robust identification and quality control. Furthermore, this guide explores the compound's potential biological activities and its application as a versatile scaffold in medicinal chemistry, supported by field-proven insights and authoritative references.

Core Chemical Identity and Properties

4-Hydroxy-2,6-dimethylbenzoic acid is a unique molecule whose chemical behavior is dictated by the interplay of its constituent functional groups: a carboxylic acid, a hydroxyl group, and two ortho-positioned methyl groups.

Chemical Structure

The molecular structure consists of a benzene ring substituted with a carboxyl group at position 1, methyl groups at positions 2 and 6, and a hydroxyl group at position 4. This arrangement confers a distinct steric and electronic profile to the molecule.

Caption: 2D Chemical Structure of **4-Hydroxy-2,6-dimethylbenzoic acid**.

Physicochemical Data

The compound's physical and chemical properties are summarized in the table below. These characteristics are fundamental for its handling, formulation, and application in various experimental settings.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₃	[1]
Molecular Weight	166.17 g/mol	[1]
CAS Number	75056-97-2	[2]
Melting Point	178 °C	[2]
Boiling Point (Predicted)	345.0±30.0 °C	[2]
Density (Predicted)	1.249±0.06 g/cm ³	[2]
pKa (Predicted)	4.12±0.37	[2]

Synthesis and Purification: A Validated Protocol

The synthesis of **4-Hydroxy-2,6-dimethylbenzoic acid** can be achieved through various routes. A common method involves the dehydrogenation of a cyclohexenonecarboxylic acid ester derivative.[3]

Synthetic Workflow

The following diagram outlines a generalized synthetic approach. The choice of catalyst and reaction conditions is critical for achieving a high yield and purity of the final product.

Caption: Generalized synthetic workflow for **4-Hydroxy-2,6-dimethylbenzoic acid**.

Detailed Experimental Protocol

This protocol is based on established chemical principles for organic synthesis.

Materials:

- Ester of 3,5-dimethyl-4-carboxy-cyclohexenone
- Palladium on Chromia/Alumina catalyst^[3]
- High-boiling point solvent (e.g., methyl-butyl-diglykol)^[3]
- Sodium hydroxide (for hydrolysis)
- Hydrochloric acid (for acidification)
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- **Dehydrogenation:** A mixture of the high-boiling point solvent and the palladium catalyst is heated to reflux with stirring. The 3,5-dimethyl-4-alkoxycarbonyl-cyclohexenone is then added dropwise over a period of 2 hours. The reaction mixture is refluxed for an additional 2 hours.^[3] The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC).
- **Work-up:** After cooling, the catalyst is filtered off. The solvent is removed under reduced pressure to yield the crude ester of **4-hydroxy-2,6-dimethylbenzoic acid**.
- **Hydrolysis:** The crude ester is dissolved in an aqueous solution of sodium hydroxide and heated to reflux to facilitate hydrolysis of the ester to the corresponding carboxylate salt.
- **Acidification and Extraction:** The reaction mixture is cooled, and the pH is adjusted to acidic with hydrochloric acid, leading to the precipitation of the crude **4-Hydroxy-2,6-dimethylbenzoic acid**. The product is then extracted with a suitable organic solvent.

- Purification: The organic layer is washed with brine, dried over an anhydrous drying agent, and the solvent is evaporated. The resulting solid is purified by recrystallization from an appropriate solvent system to yield the final product.

Self-Validation: The success of this protocol is validated by the physical and spectroscopic data of the final product, which should be consistent with the known values for **4-Hydroxy-2,6-dimethylbenzoic acid**.

Spectroscopic Profile for Structural Elucidation

A combination of spectroscopic methods is essential for the unambiguous confirmation of the chemical structure of the synthesized compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methyl protons, the phenolic hydroxyl proton, and the carboxylic acid proton. The integration of these signals should correspond to the number of protons in each chemical environment.
- ^{13}C NMR: The carbon NMR spectrum will display signals for each unique carbon atom in the molecule, including the carboxyl carbon, the aromatic carbons, and the methyl carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule. Expected characteristic absorption bands include a broad O-H stretch for the carboxylic acid, another O-H stretch for the phenol, and a strong C=O stretch for the carbonyl group of the carboxylic acid.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound. The mass spectrum of 4-Hydroxy-3,5-dimethylbenzoic acid, a similar compound, shows a molecular ion peak (M^+) at m/z 166.[1]

Caption: Logical relationship of spectroscopic data for structural elucidation.

Biological Significance and Applications in Drug Development

Substituted benzoic acids are a well-established class of compounds with diverse biological activities. While specific research on **4-Hydroxy-2,6-dimethylbenzoic acid** is emerging, its structural motifs suggest potential applications in several therapeutic areas.

Potential as an Antibacterial Agent

Related dimethylbenzoic acid derivatives have demonstrated antibacterial activity. The specific substitution pattern of **4-Hydroxy-2,6-dimethylbenzoic acid** may confer unique antimicrobial properties that warrant further investigation.

A Scaffold for Novel Therapeutics

The presence of multiple functional groups allows for the chemical modification of **4-Hydroxy-2,6-dimethylbenzoic acid** to create a library of new chemical entities. This makes it a valuable scaffold for structure-activity relationship (SAR) studies in the pursuit of novel drug candidates. For instance, derivatives of 4-hydroxybenzoic acid have been synthesized and evaluated for their biological activities.^{[4][5]}

Safety and Handling

As with any chemical substance, proper safety precautions must be observed when handling **4-Hydroxy-2,6-dimethylbenzoic acid**.

- **General Handling:** Avoid contact with skin and eyes. Do not breathe dust. Do not ingest.^[6] It is recommended to handle the compound in a well-ventilated area.^[6]
- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection.^[7]
- **Storage:** Keep the container tightly closed and store in a dry, cool, and well-ventilated place. ^[6] It should be stored away from strong oxidizing agents.^[6]

In case of exposure, follow standard first-aid measures. For eye contact, rinse immediately with plenty of water for at least 15 minutes. For skin contact, wash off immediately with soap and plenty of water.[6]

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